

# An In-depth Technical Guide to the Physicochemical Properties of Linolenyl Alcohol

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## Compound of Interest

Compound Name: *Linolenyl alcohol*

Cat. No.: *B013389*

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This document provides a comprehensive overview of the core physicochemical properties of **linolenyl alcohol**, an unsaturated fatty alcohol derived from  $\alpha$ -linolenic acid. The information herein is intended to support research, development, and application activities by providing essential data, experimental context, and visual representations of key concepts.

## Chemical Identity and Core Properties

**Linolenyl alcohol**, systematically named (9Z,12Z,15Z)-9,12,15-Octadecatrien-1-ol, is a long-chain polyunsaturated fatty alcohol.<sup>[1][2]</sup> Its structure, featuring an 18-carbon chain with three cis-configured double bonds and a terminal hydroxyl group, dictates its physical and chemical behavior.<sup>[1][3][4]</sup> This unsaturation makes it susceptible to oxidation but also provides sites for chemical modification such as hydrogenation and esterification.<sup>[4][5]</sup>

Due to its long hydrophobic hydrocarbon chain, **linolenyl alcohol** is characterized as a hydrophobic substance with limited solubility in water but good solubility in organic solvents.<sup>[1]</sup> It is a colorless to pale yellow liquid at room temperature and exhibits properties typical of fatty alcohols, such as acting as a surfactant and emulsifier.<sup>[1][6]</sup>

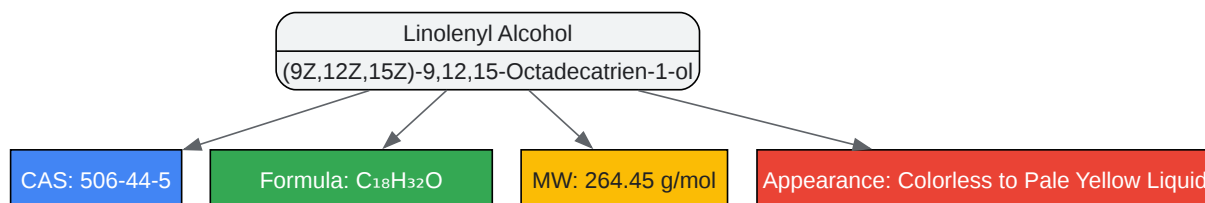


Figure 1: Chemical Identity of Linolenyl Alcohol

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Figure 1: Chemical Identity of Linolenyl Alcohol

## Quantitative Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **linolenyl alcohol** compiled from various sources.

Property	Value	Source(s)
CAS Number	506-44-5	[1][3][7][8]
Molecular Formula	C <sub>18</sub> H <sub>32</sub> O	[1][3][8]
Molecular Weight	264.45 g/mol	[3][6][7][9]
Physical State	Liquid / Oil	[1][3][6]
Appearance	Colorless to Pale Yellow	[1][6]
Boiling Point	374.2°C at 760 mmHg142°C at 0.4 Torr	[10][11]
Density	0.869 g/cm <sup>3</sup> 0.8708 g/cm <sup>3</sup> at 25°C	[10][11]
Flash Point	126°C	[10]
Solubility in Water	Limited / Low	[1]
Solubility in Organic Solvents	Soluble	[1]

## Experimental Protocols

Detailed methodologies are crucial for the accurate determination and verification of physicochemical properties. Below are outlines of standard experimental protocols applicable to the characterization of **linolenyl alcohol**.

## Synthesis via Reduction

**Linolenyl alcohol** is commonly produced via the chemical reduction of linolenic acid or its esters.[\[12\]](#)

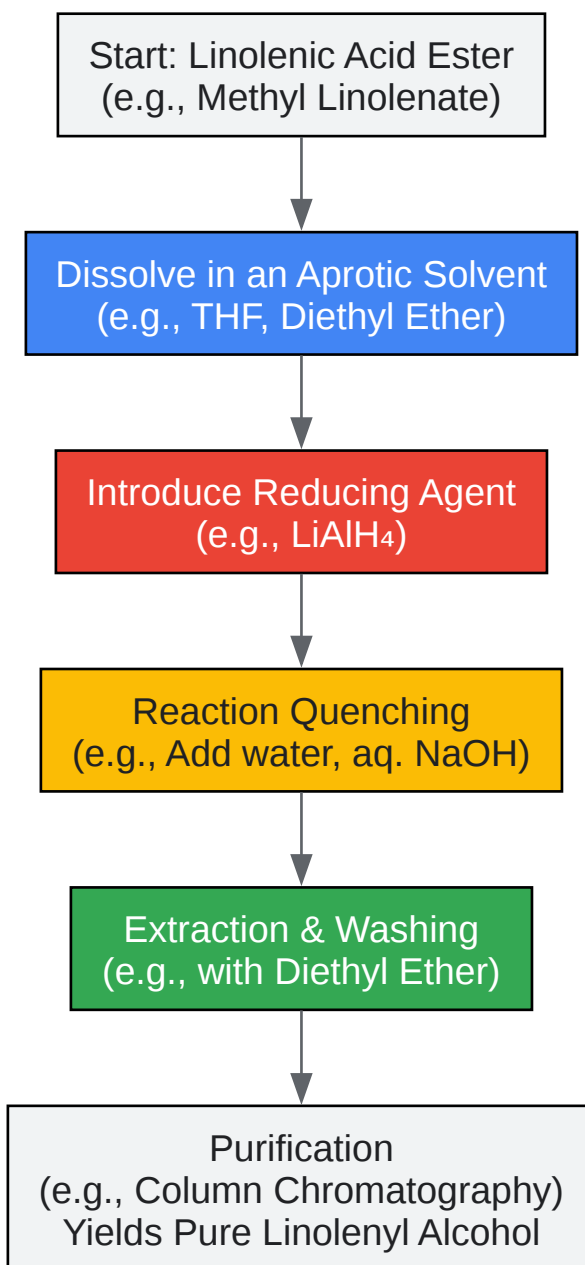
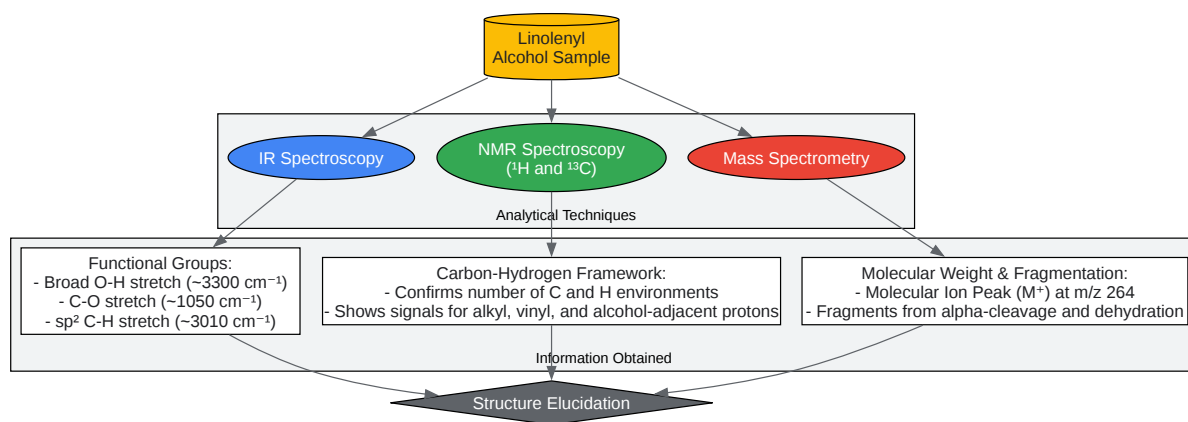


Figure 2: General Workflow for Linolenyl Alcohol Synthesis



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